

Physicochemical Properties of Nonanoic Acid in Aqueous Solutions: A Technical Guide

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Compound of Interest

Compound Name: Nonanoic Acid

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Introduction

Nonanoic acid, also known as pelargonic acid, is a nine-carbon saturated fatty acid with the chemical formula $C_9H_{18}O_2$.^[1] It is a colorless, oily liquid with a faint, fatty odor.^{[1][2]} In aqueous solutions, its amphiphilic nature, consisting of a hydrophobic nine-carbon tail and a hydrophilic carboxylic acid head group, dictates a range of physicochemical properties crucial for its application in various scientific and industrial fields, including drug development, agriculture, and cosmetics.^{[1][3]} This technical guide provides an in-depth overview of the core physicochemical properties of **nonanoic acid** in aqueous environments, detailed experimental protocols for their determination, and visualizations of relevant biological and formulation pathways.

Quantitative Physicochemical Data

The key physicochemical properties of **nonanoic acid** in aqueous solutions are summarized in the tables below for easy reference and comparison.

Table 1: General Physicochemical Properties of **Nonanoic Acid**

Property	Value	Reference
Molecular Formula	C ₉ H ₁₈ O ₂	
Molar Mass	158.24 g/mol	
Appearance	Colorless, oily liquid	
Density	0.906 g/cm ³ at 25°C	

Table 2: Properties of **Nonanoic Acid** in Aqueous Solution

Property	Value	Conditions	Reference
Solubility in Water	284 mg/L	30°C	
pKa (bulk)	4.95	25°C	
pKa (surface)	5.8		
Critical Micelle Concentration (CMC) of Sodium Nonanoate	0.13 M		

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **nonanoic acid** are provided below. These protocols are based on established analytical techniques and can be adapted for specific laboratory settings.

Determination of pKa by Potentiometric Titration

The acid dissociation constant (pKa) is a measure of the strength of an acid in solution. Potentiometric titration is a standard method for its determination.

Materials:

- **Nonanoic acid**
- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)

- Deionized water, free of CO₂
- pH meter with a glass electrode
- Magnetic stirrer and stir bar
- Burette
- Beaker

Procedure:

- Preparation of **Nonanoic Acid** Solution: Accurately weigh a known amount of **nonanoic acid** and dissolve it in a known volume of CO₂-free deionized water to prepare a solution of known concentration (e.g., 0.01 M).
- Calibration of pH Meter: Calibrate the pH meter using standard buffer solutions at pH 4, 7, and 10.
- Titration Setup: Place a known volume of the **nonanoic acid** solution in a beaker with a magnetic stir bar. Immerse the calibrated pH electrode in the solution.
- Titration: Begin stirring the solution and record the initial pH. Add the standardized NaOH solution from the burette in small, known increments (e.g., 0.1-0.5 mL).
- Data Collection: After each addition of NaOH, allow the pH reading to stabilize and record the pH and the total volume of NaOH added. Continue the titration well past the equivalence point (the point of the most rapid pH change).
- Data Analysis:
 - Plot a graph of pH (y-axis) versus the volume of NaOH added (x-axis). This is the titration curve.
 - Determine the equivalence point, which is the midpoint of the steepest part of the curve.
 - The pH at the half-equivalence point (half the volume of NaOH needed to reach the equivalence point) is equal to the pK_a of the acid.

Determination of Critical Micelle Concentration (CMC) by Surface Tension Measurement

The Critical Micelle Concentration (CMC) is the concentration of a surfactant above which micelles form. Surface tension measurements are a common method to determine the CMC.

Materials:

- **Nonanoic acid** (or its salt, sodium nonanoate)
- Deionized water
- Tensiometer (e.g., Du Noüy ring or Wilhelmy plate method)
- A series of volumetric flasks
- Micropipettes

Procedure:

- **Preparation of Stock Solution:** Prepare a concentrated stock solution of **nonanoic acid** or sodium nonanoate in deionized water.
- **Preparation of Dilutions:** Prepare a series of dilutions from the stock solution with decreasing concentrations. The concentration range should span the expected CMC.
- **Surface Tension Measurement:**
 - Calibrate the tensiometer according to the manufacturer's instructions.
 - Measure the surface tension of each dilution, starting from the most dilute solution and progressing to the most concentrated.
 - Ensure the measuring probe (ring or plate) is thoroughly cleaned and dried between each measurement.
- **Data Analysis:**

- Plot the surface tension (y-axis) as a function of the logarithm of the concentration (x-axis).
- The plot will typically show two linear regions with different slopes. Below the CMC, the surface tension decreases significantly with increasing concentration. Above the CMC, the surface tension remains relatively constant.
- The CMC is the concentration at the point of intersection of these two linear regions.

Determination of Critical Micelle Concentration (CMC) by Conductivity Measurement

For ionic surfactants like the salt of **nonanoic acid** (sodium nonanoate), conductivity measurements provide another reliable method for determining the CMC.

Materials:

- Sodium nonanoate
- Deionized water
- Conductivity meter and probe
- A series of volumetric flasks
- Magnetic stirrer and stir bar

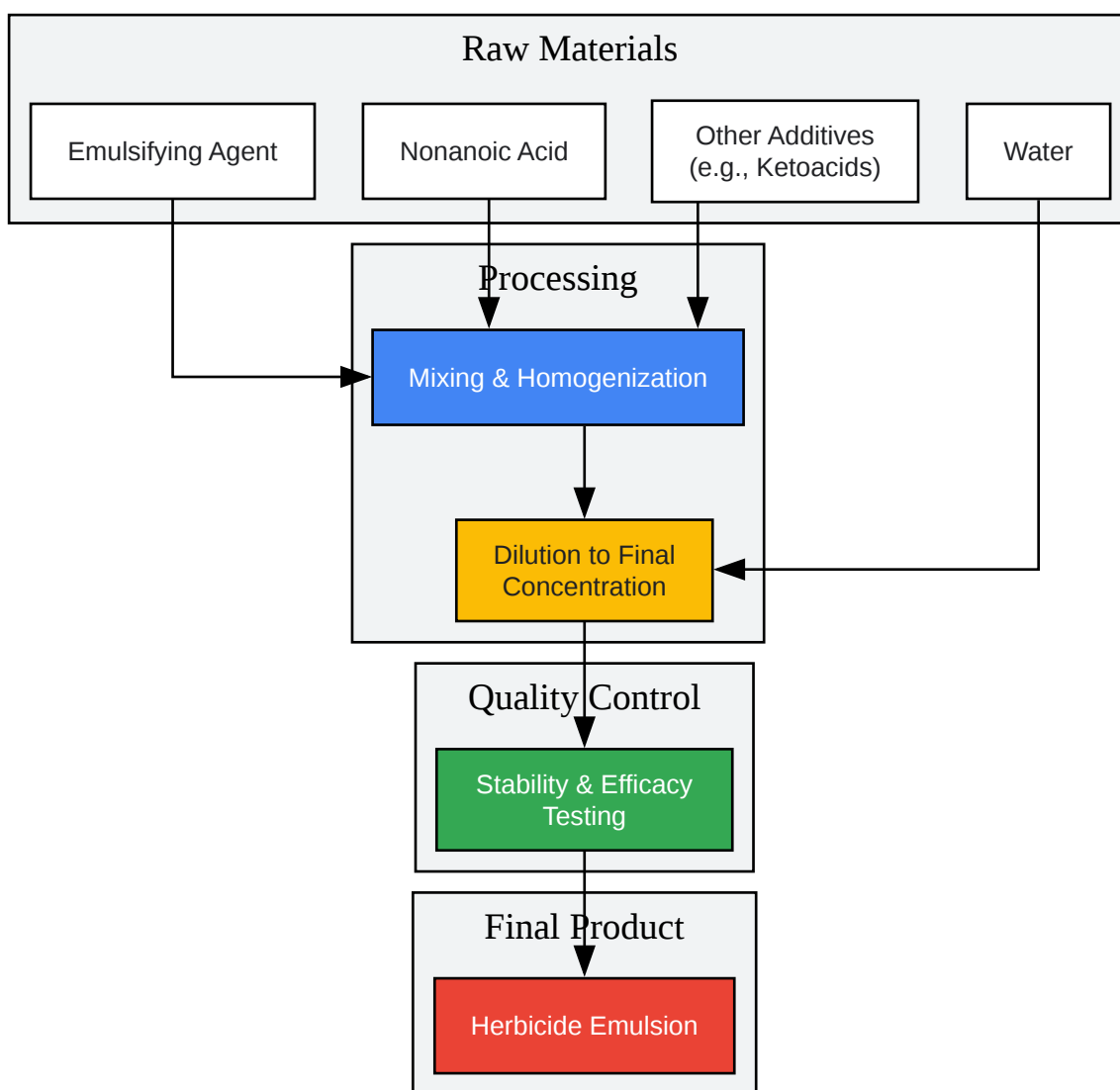
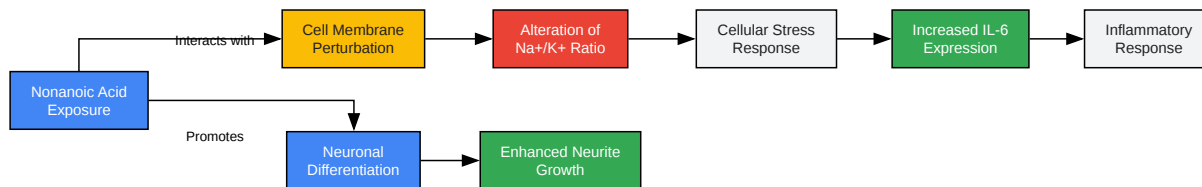
Procedure:

- Preparation of Stock Solution: Prepare a concentrated stock solution of sodium nonanoate in deionized water.
- Preparation of Dilutions: Prepare a series of dilutions from the stock solution with decreasing concentrations, covering a range above and below the expected CMC.
- Conductivity Measurement:
 - Calibrate the conductivity meter using standard potassium chloride (KCl) solutions.

- Measure the electrical conductivity of each dilution, starting from the most dilute.
- Ensure the conductivity probe is rinsed with deionized water and the next solution to be measured before each reading.
- Data Analysis:
 - Plot the molar conductivity (y-axis) against the square root of the concentration (x-axis).
 - The plot will show two distinct linear regions with different slopes. The change in slope indicates the onset of micelle formation.
 - The concentration at which this break occurs is the Critical Micelle Concentration.

Signaling Pathways and Experimental Workflows

The following diagrams, created using Graphviz, illustrate a conceptual signaling pathway for **nonanoic acid**'s biological effects and a typical workflow for preparing a **nonanoic acid**-based herbicide formulation.



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